

Personal protective equipment for handling 2-Cyclohexylethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclohexylethanol

Cat. No.: B1346017

[Get Quote](#)

Essential Safety and Handling Guide for 2-Cyclohexylethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Cyclohexylethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Summary

2-Cyclohexylethanol is a combustible liquid that is harmful if swallowed or if it comes into contact with the skin.[1][2] It can cause irritation to the skin, eyes, and respiratory tract.[3]

Personal Protective Equipment (PPE)

To ensure safety when handling **2-Cyclohexylethanol**, the following personal protective equipment is mandatory.

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z.87.1 standards are required.[4] In situations with a risk of significant splashes, a face shield should be worn in addition to safety goggles.[4]
- **Skin Protection:**

- **Gloves:** Chemical-resistant gloves are essential. While specific breakthrough time data for **2-Cyclohexylethanol** is not readily available, nitrile gloves offer protection against a range of chemicals.[4][5] However, it is crucial to consult the glove manufacturer's compatibility chart for specific recommendations.[6] Gloves should be inspected before each use and changed immediately upon any sign of contamination or degradation.[4]
- **Lab Coat:** A lab coat, preferably made of a cotton blend, should be worn and kept buttoned.[4][7]
- **Clothing:** Long pants and closed-toe, closed-heel shoes are required to cover all exposed skin on the lower body and feet.[4]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, such as a chemical fume hood.[3] If adequate ventilation cannot be achieved to maintain exposure below permissible limits, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) must be used.[2][4]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **2-Cyclohexylethanol**.

Property	Value	Source
Flash Point	86 °C - 94 °C (186.8 °F - 201.2 °F)	[2][8]
Oral Toxicity (Rabbit)	LD50: 940 mg/kg	[9]
Dermal Toxicity (Rabbit)	LD50: 1220 mg/kg	[9]
Explosive Limits	0.9 - 6.3% by volume	[9][10]

Operational and Disposal Plans

Handling and Storage

- **Handling:** Always wash your hands thoroughly after handling **2-Cyclohexylethanol**. [8] Avoid contact with eyes, skin, and clothing, and prevent inhalation and ingestion. [3] Keep the container tightly closed when not in use. [3]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][8] Keep away from incompatible substances such as strong oxidizing agents, acid chlorides, and acid anhydrides.[3][8]

Accidental Release Measures

- Evacuate the area.
- Ensure adequate ventilation.
- Wearing the appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material and place it into a suitable, closed container for disposal.[8]

First Aid Measures

- If Swallowed: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cups of milk or water. Seek medical attention.[3]
- If Inhaled: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration or oxygen and get medical aid.[3]
- If on Skin: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[3]
- If in Eyes: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]

Disposal Plan

- Chemical Waste: All waste containing **2-Cyclohexylethanol** must be disposed of as hazardous waste through an approved waste disposal plant.[8] Do not release it into the environment.[8]
- Empty Containers: Empty containers may retain chemical residue and should be handled with care. If the chemical is not on the "Acutely Hazardous Waste" list, the container should be triple-rinsed with a suitable solvent.[11] The rinsate must be collected and disposed of as

hazardous waste.[11] After rinsing and air-drying, deface the label and dispose of the container according to your institution's guidelines.[11]

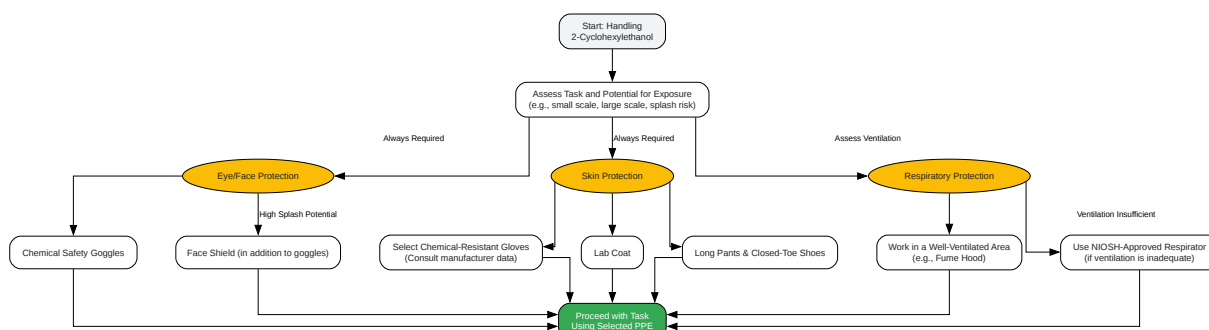
Experimental Protocols

Currently, there are no standardized experimental protocols cited in the search results specifically for testing PPE against **2-Cyclohexylethanol**. The general protocol for evaluating chemical-resistant gloves involves measuring:

- Degradation: The physical change in the glove material after chemical exposure.[6]
- Breakthrough Time: The time it takes for the chemical to penetrate the glove material.[6]
- Permeation Rate: The rate at which the chemical passes through the glove material after breakthrough.[6]

It is recommended to consult glove manufacturers for specific testing data or to conduct in-house testing under your specific experimental conditions.

Logical Workflow for PPE Selection



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **2-Cyclohexylethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Cyclohexylethanol | C₈H₁₆O | CID 20508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Cyclohexylethanol 99 4442-79-9 [sigmaaldrich.com]
- 3. 2-Cyclohexaneethanol(4442-79-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. envirosafetyproducts.com [envirosafetyproducts.com]
- 7. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 8. fishersci.com [fishersci.com]
- 9. 2-Cyclohexylethanol | 4442-79-9 [chemicalbook.com]
- 10. chemwhat.com [chemwhat.com]
- 11. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Cyclohexylethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346017#personal-protective-equipment-for-handling-2-cyclohexylethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

